

Commercial suppliers and availability of 4-Methoxy-2-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	4-Methoxy-2-(trifluoromethoxy)benzaldehyde
Cat. No.:	B113180

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Technical Guide: 4-Methoxy-2-(trifluoromethyl)benzaldehyde

Disclaimer: Information for the requested compound, **4-Methoxy-2-(trifluoromethoxy)benzaldehyde**, is not available in public databases, including commercial supplier catalogs and scientific literature. This technical guide will instead focus on the structurally similar and widely available compound, 4-Methoxy-2-(trifluoromethyl)benzaldehyde, which is a key building block in various research and development sectors.

Introduction

4-Methoxy-2-(trifluoromethyl)benzaldehyde is a versatile aromatic aldehyde that serves as a crucial intermediate in the synthesis of complex organic molecules.^[1] Its structure, featuring both a methoxy and a trifluoromethyl group on the benzaldehyde scaffold, imparts unique electronic properties and reactivity. The trifluoromethyl group, a common bioisostere for chlorine, enhances metabolic stability and lipophilicity, making this compound particularly valuable in medicinal chemistry and drug design.^[2] This guide provides an in-depth overview of its properties, commercial availability, applications, and general synthetic utility for researchers, scientists, and drug development professionals.

Physicochemical Properties

The compound is typically a white to off-white crystalline solid or powder at room temperature.

[1] Key physicochemical data are summarized in the table below.

Property	Value	Reference
CAS Number	106312-36-1	[1][3][4][5][6]
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1][4][5]
Molecular Weight	204.15 g/mol	[1][5][6]
IUPAC Name	4-methoxy-2-(trifluoromethyl)benzaldehyde	[3][6]
Synonyms	4-Formyl-3-(trifluoromethyl)anisole	[1][7]
Appearance	White to almost white powder to lump	[1]
Melting Point	38 - 42 °C	[1]
Purity	≥97%	[4]
Storage Temperature	2 - 8 °C (Refrigerator)	[1][3][4]

Commercial Availability and Suppliers

4-Methoxy-2-(trifluoromethyl)benzaldehyde is readily available from several chemical suppliers in research to bulk quantities. Purity levels are typically high, suitable for most synthetic applications.

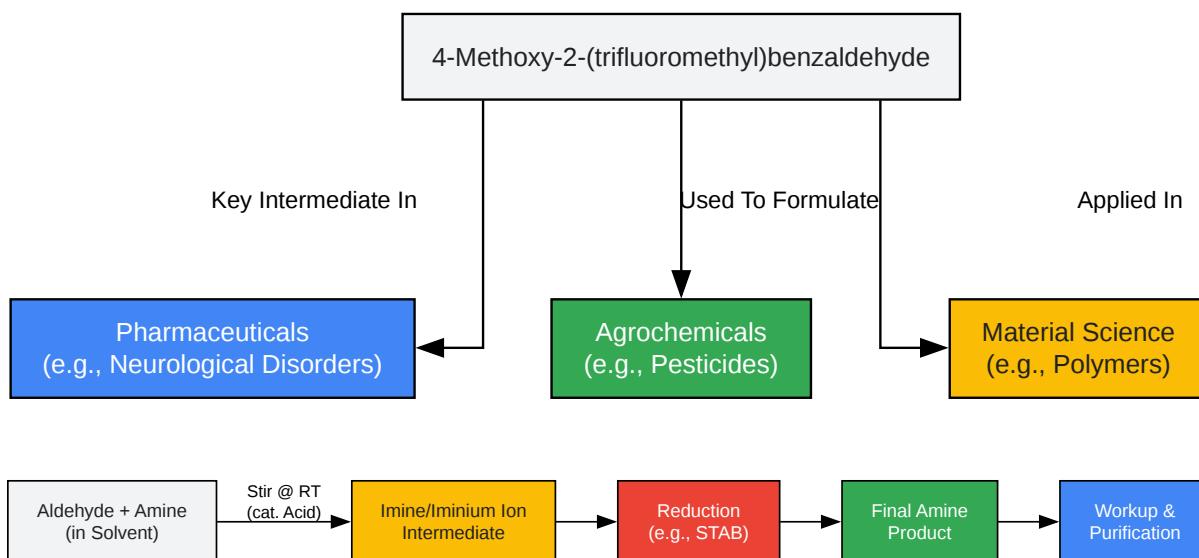
Supplier	Purity	Available Quantities
Sigma-Aldrich	98%	Custom
TCI Chemicals	>97.0% (GC)	1g, 5g, 25g
Chem-Impex	≥98% (HPLC)	1g, 5g
AOBChem	97%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g
XIAMEN EQUATION CHEMICAL	Industrial Grade	Bulk

Note: Availability and pricing are subject to change. Please consult supplier websites for current information.

Applications in Research and Development

The unique substitution pattern of this aldehyde makes it a valuable starting material in multiple fields.

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of biologically active molecules, particularly those targeting neurological disorders. The trifluoromethyl group can enhance drug efficacy and specificity.[\[1\]](#)
- **Agrochemicals:** The compound is used in the formulation of modern agrochemicals, where its incorporation can lead to improved pest resistance and crop yields.[\[1\]](#)
- **Material Science:** It is applied in the development of advanced materials like specialized polymers and coatings, contributing to enhanced chemical resistance and durability.[\[1\]](#)



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